

Comparative Guide: GC-MS Fragmentation Patterns of Diisopropyl Pyridine-2,3-Dicarboxylate

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Compound of Interest

Compound Name: *diisopropyl pyridine-2,3-dicarboxylate*
CAS No.: 133093-99-9
Cat. No.: B1149171

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Executive Summary

Diisopropyl pyridine-2,3-dicarboxylate (DIPD) is a critical intermediate in the synthesis of imidazolinone herbicides (e.g., Imazapyr) and specific pharmaceutical scaffolds. Its analysis via Gas Chromatography-Mass Spectrometry (GC-MS) presents unique challenges compared to its methyl-ester analogues or regioisomers.

This guide details the specific fragmentation behaviors of DIPD, contrasting them with Dimethyl Pyridine-2,3-dicarboxylate (standard alternative) and Diisopropyl Pyridine-2,5-dicarboxylate (isomeric impurity). The core finding is that DIPD undergoes a characteristic double McLafferty rearrangement followed by an "ortho-effect" cyclization, producing a diagnostic anhydride ion (m/z 149) that is absent in non-ortho isomers and methyl esters.

Part 1: The Analytical Challenge

In process development, researchers often face the choice of analyzing the diisopropyl ester directly or trans-esterifying it to the methyl ester. Additionally, distinguishing the 2,3-isomer from the 2,4- or 2,5-byproducts is critical for intellectual property and purity specifications.

The Comparison Matrix

Feature	Diisopropyl Ester (DIPD)	Dimethyl Ester (Alternative)	2,5-Diisopropyl Isomer (Impurity)
Molecular Weight	251 Da	195 Da	251 Da
Primary Fragmentation	McLafferty Rearrangement (Loss of C ₃ H ₆)	-Cleavage (Loss of OMe)	McLafferty Rearrangement
Diagnostic Ion	m/z 149 (Cyclic Anhydride)	m/z 164 ([M-OMe] ⁺)	m/z 167 (Di-acid, no cyclization)
GC Retention	Late Eluting (High Boiling Point)	Early Eluting	Similar to DIPD
Recommendation	Use for Isomer Differentiation	Use for General Quantitation	N/A

Part 2: Mechanistic Deep Dive

The McLafferty Cascade (DIPD Specific)

Unlike methyl esters, which fragment primarily via simple bond cleavage (loss of alkoxy groups), isopropyl esters attached to aromatic rings possess a

-hydrogen accessible to the carbonyl oxygen. This enables the McLafferty Rearrangement.

- Step 1 (M⁺)

m/z 209): The molecular ion (m/z 251) undergoes a six-membered transition state transfer of a

-hydrogen, expelling a neutral propene molecule (42 Da).

- Step 2 (m/z 209)

m/z 167): The remaining isopropyl group undergoes a second McLafferty rearrangement, expelling a second propene molecule. This results in the radical cation of pyridine-2,3-dicarboxylic acid (m/z 167).

The "Ortho Effect" (Regioisomer Differentiation)

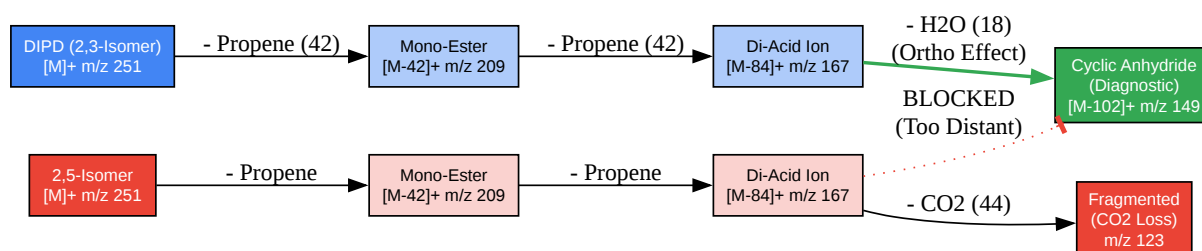
The defining characteristic of the 2,3-substitution pattern is the proximity of the two carboxyl groups.

- Mechanism: Once the bulky isopropyl groups are removed (forming the m/z 167 ion), the 2,3-dicarboxylic acid ion undergoes rapid intramolecular dehydration.
- Result: Formation of the stable, 5-membered pyridine-2,3-dicarboxylic anhydride ion at m/z 149.
- Contrast: The 2,5-isomer (and 2,4-isomer) cannot form this cyclic structure due to geometric distance. Their spectra stall at the di-acid mass (m/z 167) or fragment further via CO₂ loss, but do not show a prominent m/z 149 peak.

Part 3: Visualization of Pathways

Diagram 1: Fragmentation Mechanism

The following diagram illustrates the stepwise degradation of DIPD compared to its isomer, highlighting the diagnostic divergence.



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Caption: Comparative fragmentation pathways showing the unique cyclization of the 2,3-isomer to m/z 149.

Part 4: Experimental Protocol

To replicate these results, use the following self-validating protocol. This method ensures that thermal degradation in the inlet does not mimic the MS fragmentation.

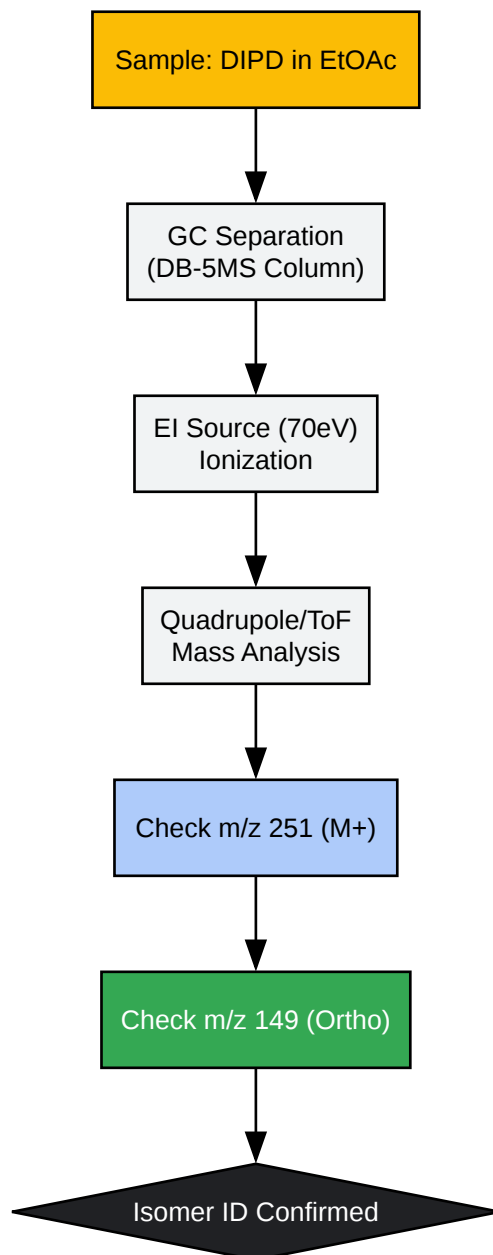
Sample Preparation

- Solvent: Ethyl Acetate or Dichloromethane (Avoid alcohols to prevent trans-esterification).
- Concentration: 100 µg/mL.
- Derivatization: None required for the diisopropyl ester.

GC-MS Parameters

Parameter	Setting	Rationale
Column	DB-5MS or Equivalent (30m x 0.25mm x 0.25µm)	Standard non-polar phase for aromatic esters.
Inlet Temp	250°C	High enough to volatilize, but watch for thermal anhydride formation.
Split Ratio	20:1	Prevent column overload.
Carrier Gas	Helium @ 1.0 mL/min	Standard flow for optimal separation. [1]
Oven Program	60°C (1 min)	Fast ramp preserves peak shape for late eluters.
	20°C/min	
	300°C (5 min)	
Ion Source	EI (70 eV), 230°C	Standard ionization energy for library matching.
Scan Range	m/z 35 - 300	Covers molecular ion and all lower fragments.

Workflow Diagram



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Caption: Analytical workflow for confirming DIPD identity via diagnostic ions.

Part 5: Data Summary & Interpretation

When analyzing your spectrum, look for the following relative abundance patterns.

Predicted Mass Spectrum Table (DIPD)

m/z	Identity	Relative Abundance (Approx)	Notes
251	Molecular Ion [M] ⁺	5 - 15%	Weak due to facile McLafferty loss.
209	[M - Propene] ⁺	20 - 40%	First McLafferty rearrangement.
192	[M - O-iPr] ⁺	10 - 20%	Simple -cleavage (acylium ion).
167	[M - 2xPropene] ⁺	30 - 50%	Pyridine-2,3-dicarboxylic acid radical cation.
149	Anhydride Ion	100% (Base Peak)	Diagnostic for 2,3-substitution.
121	[Pyridine-COOH] ⁺	20 - 30%	Decarboxylation of the anhydride.
78	Pyridine Ring	15 - 25%	Basic aromatic core.

Interpretation Checklist

- Presence of m/z 251: Confirms the diester intact mass.
- Gap of 42 Da: If you see 251
209, you have an isopropyl ester. (Methyl esters would show loss of 31 or 59).
- Base Peak 149: If 149 is dominant, you have the 2,3-isomer. If 167 is dominant and 149 is absent/weak, you likely have the 2,4- or 2,5-isomer.

References

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- McLafferty Rearrangement Mechanisms: NIST Chemistry WebBook, "2,3-Pyridinedicarboxylic acid, dimethyl ester Mass Spectrum."
- General Pyridine Fragmentation Data: Sigma-Aldrich. "2,3-Pyridinedicarboxylic acid Product Information."

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- 2. Identification and quantification of bipyridyl dicarboxylic acid isomers by ion mobility spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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